Independent Validation of Adjuvax® Performance: A Comparative Analysis

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Compound of Interest

Compound Name:	*Adjuvax*
CAS No.:	*130809-04-0*
Cat. No.:	*B1180683*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Adjuvax**®, a delta inulin-based adjuvant, with other established vaccine adjuvants. The performance data is based on independent, peer-reviewed studies to assist researchers and drug development professionals in making informed decisions.

Performance Comparison of Vaccine Adjuvants

The following tables summarize quantitative data from clinical trials comparing the performance of vaccines formulated with **Adjuvax**® (delta inulin) to those with other adjuvants or no adjuvant.

Influenza Vaccine Immunogenicity

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Adjuvant	Vaccine Strain(s)	Population	Key Outcome	Result	Study Citation
Adjuvax®	Trivalent Inactivated Influenza Vaccine (TIV)	Adults (>60 years) or with chronic disease	H3N2 and B strain seropositivity	Positive impact on seropositivity	[1]
No Adjuvant	Trivalent Inactivated Influenza Vaccine (TIV)	Adults (>60 years) or with chronic disease	H3N2 and B strain seropositivity	Lower seropositivity compared to Adjuvax®	[1]
Adjuvax®	Recombinant H1N1/2009 Pandemic Influenza Vaccine	Healthy Adults	Seroprotection Rates	Two-fold increase in seroprotection rates	
No Adjuvant	Recombinant H1N1/2009 Pandemic Influenza Vaccine	Healthy Adults	Seroprotection Rates	Baseline	
Adjuvax®	Inactivated Influenza Vaccine (iPR8)	Mice	Survival Rate after lethal challenge	70% survival	[2]
No Adjuvant	Inactivated Influenza Vaccine (iPR8)	Mice	Survival Rate after lethal challenge	10% survival	[2]
MF59	Trivalent Influenza Vaccine (aTIV)	Elderly (≥65 years)	Antibody Response (vs. TIV)	Significantly higher antibody responses	[3]

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No Adjuvant (TIV)	Trivalent Influenza Vaccine	Elderly (≥65 years)	Antibody Response	Baseline	[3]
AS03	Pandemic Influenza A(H1N1)pdm 09 Vaccine	Adults	Geometric Mean Titer Ratio (GMTR) vs. unadjuvanted	Superior GMTR	[4]
MF59	Pandemic Influenza A(H1N1)pdm 09 Vaccine	Adults	Geometric Mean Titer Ratio (GMTR) vs. unadjuvanted	Superior GMTR, but AS03 allowed for antigen sparing	[4]

Hepatitis B Vaccine Immunogenicity

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Adjuvant	Vaccine	Population	Key Outcome	Result	Study Citation
Adjuvax®	Hepatitis B Surface Antigen (HBsAg)	Healthy Adults	Seroprotection Rate (3 doses)	80-83.3%	
No Adjuvant	Hepatitis B Surface Antigen (HBsAg)	Healthy Adults	Seroprotection Rate (3 doses)	20%	
Adjuvax®	Hepatitis B Surface Antigen (HBsAg)	Healthy Adults	CD4+ T-cell Response	67-80% of subjects showed a positive response	
No Adjuvant	Hepatitis B Surface Antigen (HBsAg)	Healthy Adults	CD4+ T-cell Response	20% of subjects showed a positive response	
Alum	Hepatitis B Vaccine (Engerix-B)	Adults with Type 2 Diabetes	Seroprotection Rate (3 doses)	65.1%	
CpG 1018 (HEPLISAV-B®)	Hepatitis B Vaccine	Adults with Type 2 Diabetes	Seroprotection Rate (2 doses)	90.0%	
Alum	Hepatitis B Vaccine (Engerix-B)	Adults	Seroprotection Rate (3 doses)	71-90%	[5]
CpG 1018 (HEPLISAV-B®)	Hepatitis B Vaccine	Adults	Seroprotection Rate (2 doses)	90-100%	[5]

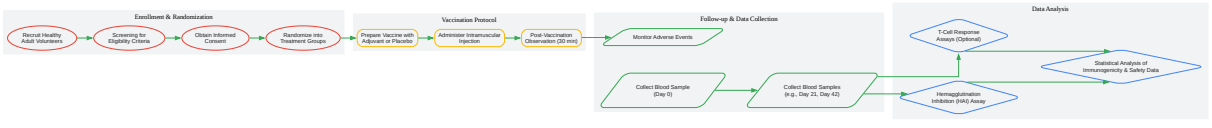
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Experimental Protocols

Influenza Vaccine Immunogenicity Trial (Human)

A randomized, controlled clinical trial is conducted to evaluate the immunogenicity and safety of an influenza vaccine with and without an adjuvant.[6]

- Participants: Healthy adults are recruited and randomized into different groups.[6]
- Vaccination: Participants receive an intramuscular injection of the influenza vaccine, either with the adjuvant being tested (e.g., **Adjuvax**®) or without an adjuvant (placebo).[6]
- Blood Sampling: Blood samples are collected at baseline (before vaccination) and at specific time points after vaccination (e.g., day 21, day 42).[6]
- Immunogenicity Assessment: The primary endpoint is typically the antibody response, measured by Hemagglutination Inhibition (HAI) assay. Seroprotection (HAI titer ≥ 1:40), seroconversion (four-fold increase in HAI titer), and geometric mean titers (GMT) are calculated.[6]
- Safety Assessment: Solicited and unsolicited adverse events are monitored for a defined period after vaccination.[6]



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Fig. 1: Experimental workflow for an adjuvanted influenza vaccine clinical trial.

Hepatitis B Vaccine Immunogenicity Trial (Preclinical)

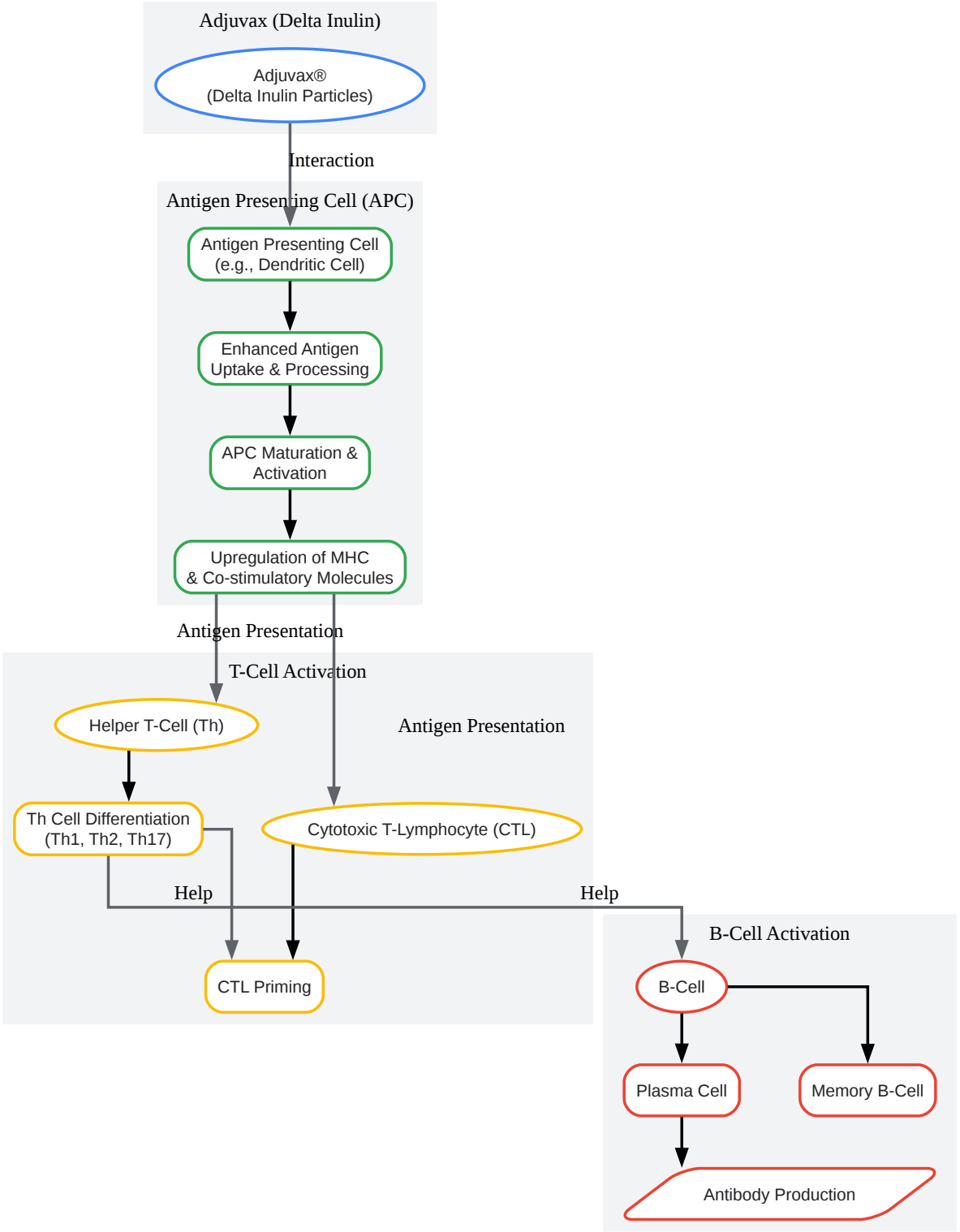
This protocol outlines a preclinical study in mice to compare the immunogenicity of a Hepatitis B vaccine with **Adjuvax**® versus an alum-adjuvanted vaccine.[7]

- Animals: BALB/c mice are used for the study.
- Vaccination: Mice are immunized intramuscularly with the Hepatitis B surface antigen (HBsAg) alone, HBsAg with **Adjuvax**®, or HBsAg with alum.
- Immunogenicity Assessment:
  - Humoral Response: Blood samples are collected to measure HBsAg-specific antibody titers (e.g., IgG, IgG1, IgG2a) using ELISA.[7]
  - Cellular Response: Splenocytes are isolated to assess HBsAg-specific T-cell proliferation and cytokine production (e.g., IFN-γ, IL-4) using techniques like CFSE proliferation assays and ELISpot.[7]
- Dose-Sparing Evaluation: Different doses of the HBsAg are tested with a fixed dose of the adjuvant to determine the antigen-sparing capacity of the adjuvant.

Signaling Pathways

Adjuvax® (delta inulin) is believed to exert its adjuvant effect through a distinct mechanism of action compared to many other adjuvants that primarily rely on inducing a strong inflammatory response.

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Fig. 2: Proposed signaling pathway for **Adjuvax**®-mediated immune enhancement.

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Unlike adjuvants such as alum, which can induce inflammasome activation, **Adjuvax**® appears to enhance both humoral and cellular immunity without inducing significant inflammatory cytokine production.[8] This suggests a mechanism that promotes efficient antigen presentation and T-cell and B-cell activation, leading to a robust and balanced immune response. Studies in human subjects have shown that **Adjuvax**® enhances plasmablast generation and B-cell receptor affinity maturation.[9]

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